

Application Notes and Protocols for In Vivo Dosing of TYRA-200

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TYRA-200

Cat. No.: B15544667

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

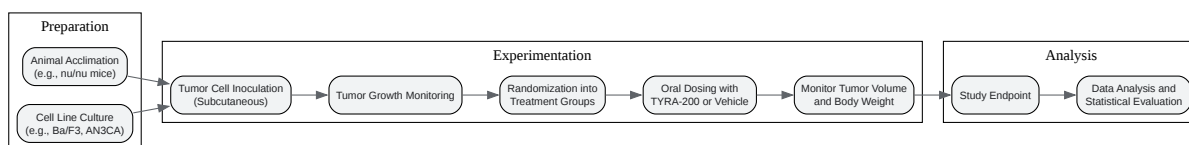
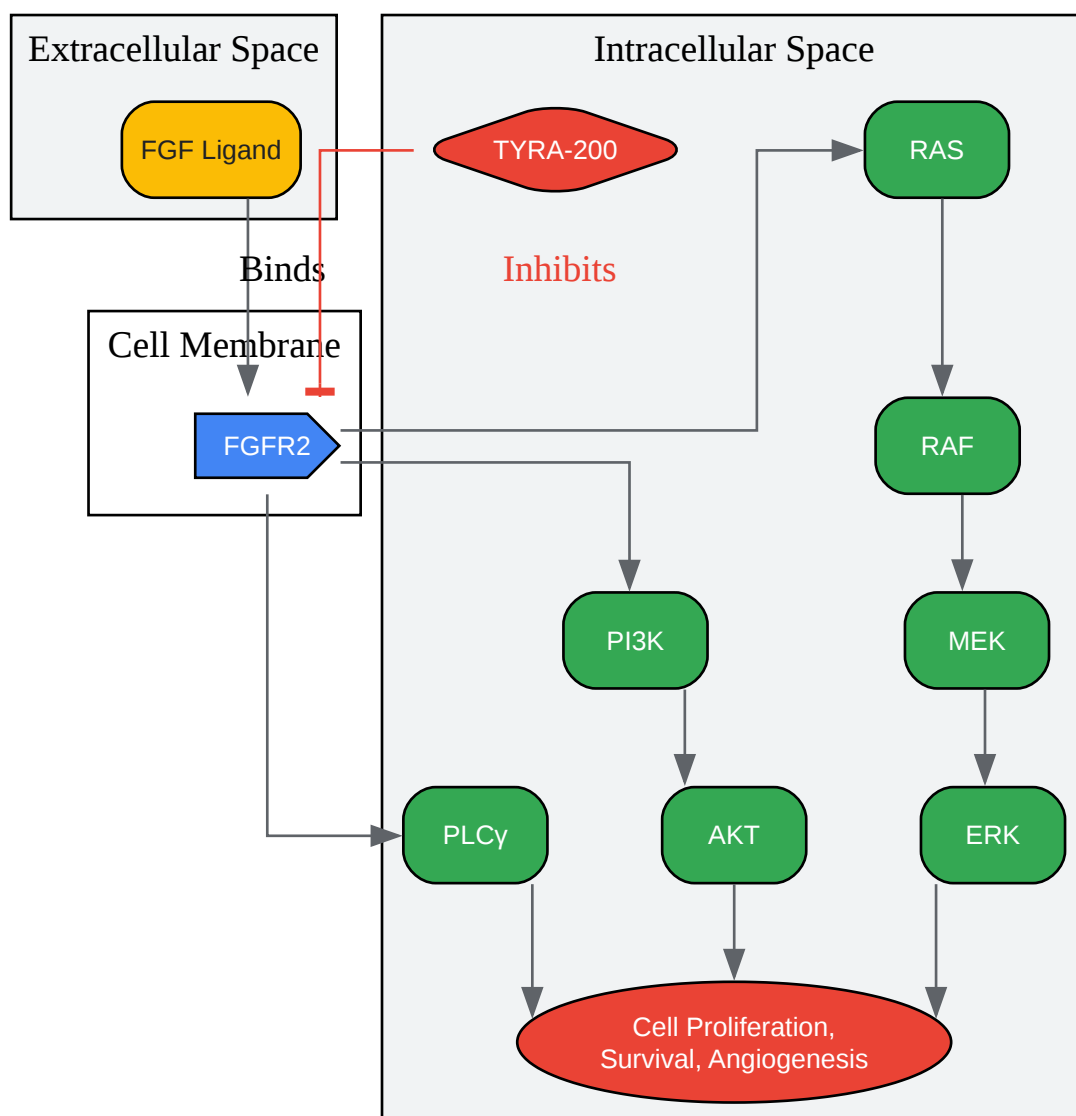
Introduction

TYRA-200 is an orally bioavailable, selective inhibitor of Fibroblast Growth Factor Receptors (FGFR) 1, 2, and 3. It has demonstrated particular potency against wild-type FGFR2, as well as clinically relevant FGFR2 fusions and acquired resistance mutations that can emerge during cancer therapy.[1] Preclinical studies have shown that **TYRA-200** can induce dose-dependent tumor regression in various in vivo models, making it a promising candidate for the treatment of solid tumors with activating FGFR2 gene alterations, such as intrahepatic cholangiocarcinoma. [2][3] Currently, **TYRA-200** is being evaluated in a Phase 1 clinical trial (SURF201) for patients with advanced solid tumors harboring FGFR2 alterations.

These application notes provide a summary of the available preclinical data on **TYRA-200** dosing in in vivo experiments and offer detailed protocols for researchers planning similar studies.

Mechanism of Action and Signaling Pathway

TYRA-200 functions by binding to and inhibiting the kinase activity of FGFR1, 2, and 3. This action blocks the downstream signaling cascades that are often constitutively activated in cancers with FGFR alterations, thereby inhibiting tumor cell proliferation and survival. The diagram below illustrates the simplified FGFR signaling pathway and the point of inhibition by **TYRA-200**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. sec.gov](https://www.sec.gov) [[sec.gov](https://www.sec.gov)]
- [3. filecache.investorroom.com](https://www.filecache.investorroom.com) [[filecache.investorroom.com](https://www.filecache.investorroom.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for In Vivo Dosing of TYRA-200]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15544667/docs#application-notes-and-protocols-for-in-vivo-dosing-of-tyra-200\]](https://www.benchchem.com/product/b15544667/docs#application-notes-and-protocols-for-in-vivo-dosing-of-tyra-200)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check